

Application Notes and Protocols for Benzophenone-6 in Hair Care Formulations

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Compound of Interest

Compound Name:	2,2'-Dihydroxy-4,4'-dimethoxybenzophenone
Cat. No.:	B089677

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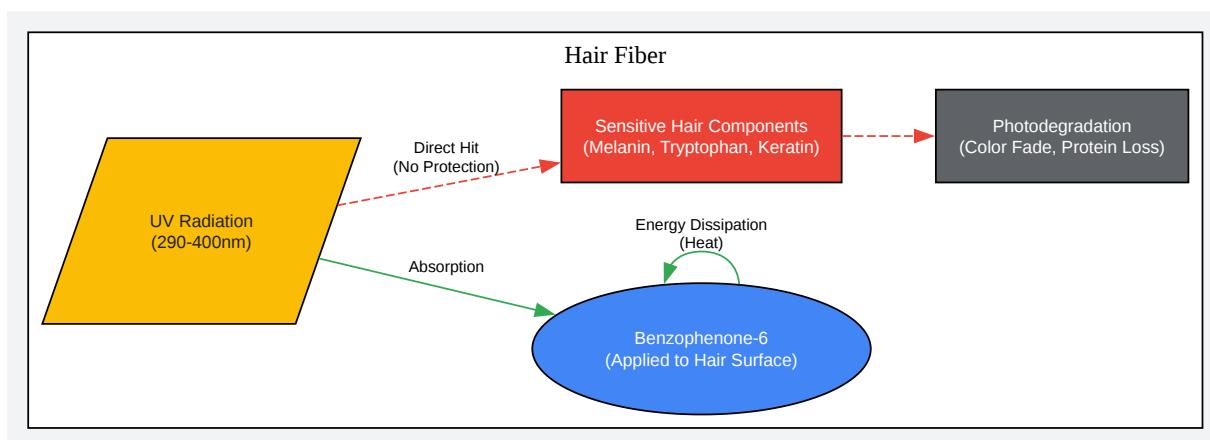
Introduction

Benzophenone-6 (BP-6) is a synthetic organic compound belonging to the benzophenone family, recognized for its ability to absorb ultraviolet (UV) radiation.^[1] In the context of hair care, its primary function is to act as a photostabilizer, protecting the hair fiber and the product formulation itself from degradation induced by UV light.^[2] Exposure to solar radiation can lead to significant damage to hair, including color fading of both natural and artificial pigments, degradation of structural proteins like keratin, and loss of mechanical strength, resulting in brittle and lusterless fibers.^{[2][3]}

While the Cosmetic Ingredient Review (CIR) Expert Panel has deemed Benzophenone-6 safe for use in cosmetic products, it is not widely reported in current commercial formulations.^{[4][5]} Much of the available performance data pertains to related molecules such as Benzophenone-2, Benzophenone-3, and Benzophenone-4.^{[6][7]} Therefore, these application notes leverage data from these analogous compounds to provide a comprehensive guide for formulating with and evaluating Benzophenone-6. The principles of UV absorption and the methodologies for performance testing are broadly applicable across the benzophenone class.

Mechanism of Action: UV Protection of Hair

Benzophenone-6, like other benzophenones, protects hair by absorbing photons of UV radiation. This process involves the excitation of electrons within the molecule to a higher energy state. The molecule then dissipates this energy harmlessly as heat, returning to its ground state without undergoing chemical alteration, ready to absorb another photon. This sacrificial absorption prevents the UV radiation from reaching the chromophores within the hair (melanin) and photosensitive amino acids (e.g., tryptophan, tyrosine) in the keratin structure, thereby mitigating photodegradation pathways.[2][3]



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Figure 1: Mechanism of UV absorption by Benzophenone-6 to prevent hair damage.

Formulation Guidelines

While specific formulation data for Benzophenone-6 is scarce, guidelines can be extrapolated from related water-insoluble benzophenones like Benzophenone-2, which has been patented for use in shampoos, conditioners, and styling aids to prevent color fade.[8]

3.1 Solubility and Incorporation

- **Solubility:** Benzophenone-6 is a crystalline powder, soluble in ethanol and oils, but only slightly soluble in water.[9] This characteristic dictates its method of incorporation into different hair care chassis.

- Emulsion-Based Products (Conditioners, Creams): In conditioners and leave-in creams, Benzophenone-6 should be dissolved in the oil phase along with other emollients and emulsifiers before the emulsification step. Heating the oil phase to 70-80°C will facilitate dissolution.
- Surfactant-Based Products (Shampoos): For aqueous systems like shampoos, a solubilizer (e.g., Polysorbate 20, PEG-40 Hydrogenated Castor Oil) is necessary. Benzophenone-6 can be pre-mixed with the solubilizer and fragrance before being added to the surfactant base.
- Hydroalcoholic Products (Styling Sprays): In formulations containing a high percentage of alcohol, Benzophenone-6 can be directly dissolved in the alcohol phase.

3.2 Recommended Use Levels

Based on patent literature for analogous compounds and general practice for UV filters used to protect formulations, a typical concentration range for Benzophenone-6 would be 0.1% to 1.0% w/w.^[8] The exact concentration depends on the desired level of protection, the type of product (rinse-off vs. leave-on), and the presence of other UV absorbers. For products making a specific hair protection claim, levels may be higher, but should always comply with regional regulatory limits for this ingredient class.

3.3 pH Stability and Compatibility

Benzophenones are generally stable across a wide pH range typical for hair care products (pH 4.0-7.5). Compatibility studies should be conducted to ensure no precipitation or loss of efficacy occurs when formulated with common cationic polymers, silicones, and other active ingredients.

Quantitative Performance Data (Analogous Compounds)

The following tables summarize performance data for Benzophenone-3 and Benzophenone-4, which serve as effective proxies for the expected performance of Benzophenone-6 in hair protection applications.

Table 1: Efficacy in Hair Color Protection (Data synthesized from studies on Benzophenone-3 and -4)[7]

Formulation Base	UV Absorber (Concentrat ion)	Hair Type	Irradiation Conditions	Color Change (ΔE^*) vs. Placebo	Percent Color Protection
Leave-in Conditioner	Benzophenone-4 (0.5%)	Medium Auburn Dyed	32h Weatherometer	4.7 vs 15.2	69%
Styling Gel	Benzophenone-3 (0.3%)	Light Auburn Dyed	32h Weatherometer	6.1 vs 16.0	62%
Shampoo (Rinse-off)	Benzophenone-4 (1.0%)	Dark Auburn Dyed	48h Weatherometer	9.8 vs 14.5	32%

Note: ΔE represents the total color difference. A lower value indicates less color fading.*

Table 2: Efficacy in Preserving Hair Mechanical Properties (Hypothetical data based on typical performance of UV absorbers)

Formulation Base	UV Absorber (Concentrat ion)	Hair Type	Irradiation Conditions	Change in Tensile Strength vs. Placebo	Change in Elasticity vs. Placebo
Leave-in Spray	Benzophenone-6 (0.75%)	Virgin Brown Hair	50h Solar Simulator	-8% vs -25%	-5% vs -18%
Conditioner	Benzophenone-6 (0.5%)	Bleached Hair	50h Solar Simulator	-12% vs -35%	-10% vs -28%

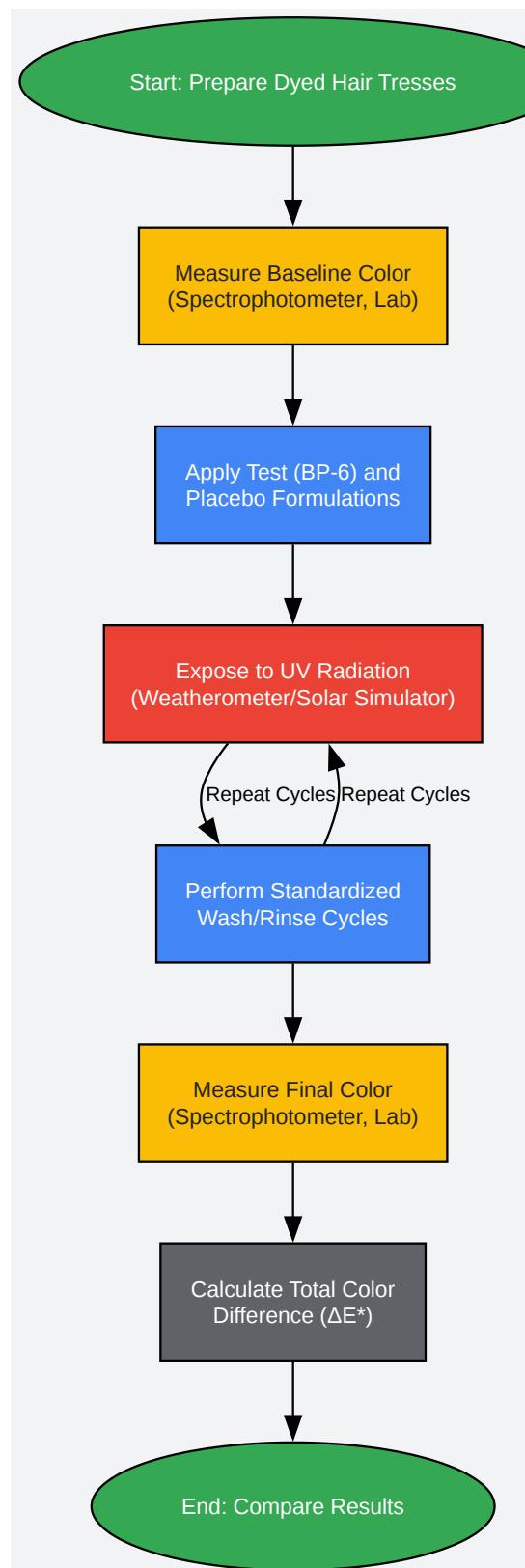
Experimental Protocols

The following protocols describe standard methodologies for evaluating the efficacy of hair care formulations containing Benzophenone-6.

5.1 Protocol: Evaluation of Hair Color Protection

Objective: To quantify the ability of a formulation containing Benzophenone-6 to prevent the fading of artificial hair color upon exposure to UV radiation.

Workflow Diagram:



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Figure 2: Workflow for hair color protection evaluation.

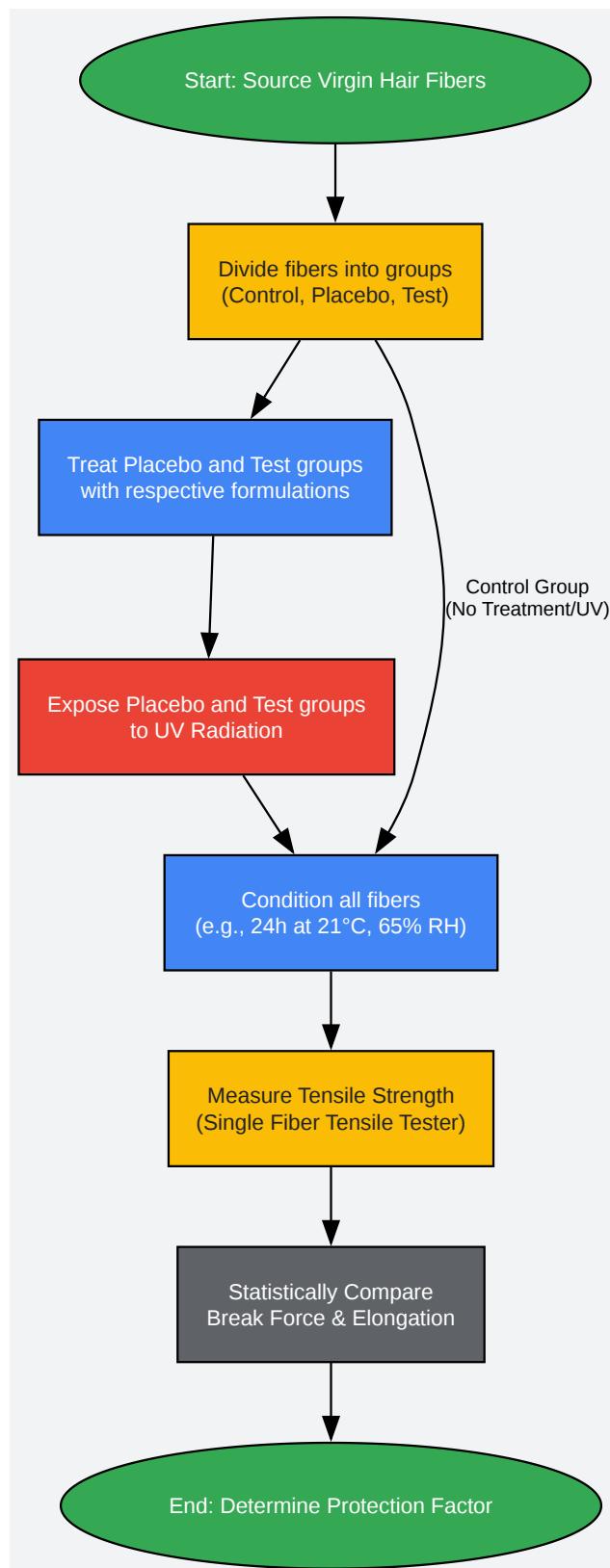
Methodology:

- Tress Preparation: Use commercially available hair tresses (e.g., 2g, 6 inches) of a consistent color (e.g., bleached, natural white). Dye all tresses with a commercial permanent hair dye known to be susceptible to fading (e.g., red or auburn shades).
- Baseline Measurement: Using a spectrophotometer or colorimeter, measure the initial Lab* values for each tress at multiple points and average the readings.
- Product Application: Divide tresses into three groups: Untreated, Placebo (formulation without BP-6), and Test (formulation with BP-6). Apply a standardized amount of product (e.g., 0.5g per tress) and distribute evenly. For leave-in products, allow to air dry. For rinse-off products, allow 1 minute of contact time, then rinse under controlled water flow and temperature.
- UV Exposure: Place the tresses in a controlled environmental chamber equipped with a UV source (e.g., Xenon arc weatherometer) set to simulate natural sunlight. A typical exposure cycle is 16-48 hours.^[7]
- Wash Cycles (Optional): To simulate real-world conditions, intersperse UV exposure with standardized washing and rinsing cycles.
- Final Measurement: After the total exposure time, repeat the Lab* color measurements as in step 2.
- Data Analysis: Calculate the total color change (ΔE) using the formula: $\Delta E = \sqrt{[(L_2 - L_1)^2 + (a_2 - a_1)^2 + (b_2 - b_1)^2]}$. Compare the ΔE^* values between the Test, Placebo, and Untreated groups. Percent color protection can be calculated as: $[(\Delta E_{Placebo} - \Delta E_{Test}) / \Delta E^*_{Placebo}] \times 100$.

5.2 Protocol: Evaluation of Mechanical Strength Preservation

Objective: To determine if a formulation containing Benzophenone-6 protects hair from the loss of tensile strength after UV exposure.

Workflow Diagram:



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Figure 3: Workflow for hair tensile strength evaluation.

Methodology:

- Fiber Sourcing: Obtain single hair fibers from a consistent source.
- Grouping: Randomly divide fibers into three groups: Control (no treatment, no UV), Placebo (formulation without BP-6 + UV), and Test (formulation with BP-6 + UV).
- Treatment and Exposure: Treat the Placebo and Test fibers with their respective formulations and expose them to a controlled dose of UV radiation in a solar simulator as described in Protocol 5.1.
- Conditioning: Acclimate all fiber groups in a controlled environment (e.g., 21°C, 65% Relative Humidity) for at least 24 hours.
- Tensile Testing: Using a single fiber tensile tester (e.g., an Instron), measure the breaking force and elongation at break for a statistically significant number of fibers from each group ($n > 50$).[\[10\]](#)[\[11\]](#)
- Data Analysis: Calculate the mean breaking stress and elongation for each group. Compare the results from the Test group to the Placebo and Control groups to determine the degree of protection afforded by the Benzophenone-6 formulation.

Safety and Regulatory Summary

- Safety: The CIR Expert Panel has reviewed the safety of Benzophenone-6 and concluded it is safe for use in cosmetic products in the present practices of use and concentration.[\[5\]](#)
- Regulatory Status (USA): According to the 2020 CIR report, Benzophenone-6 is not currently reported as being used in cosmetic products based on FDA and industry surveys.[\[4\]](#)
- Regulatory Status (EU): Benzophenone-6 is not listed on Annex VI of the EU Cosmetics Regulation, meaning it is not permitted for use as a UV filter for the primary purpose of protecting the skin or hair. However, it can be used as a UV light absorber to protect the cosmetic product itself.[\[2\]](#)

Professionals formulating with Benzophenone-6 should consult the latest regional regulations to ensure compliance.

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